

A Technical Guide to Dialuminium Chloride Pentahydroxide (CAS 12042-91-0)

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Compound of Interest

Compound Name: *Dialuminium chloride pentahydroxide*

CAS No.: *12042-91-0*

Cat. No.: *B1588746*

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Abstract

Dialuminium chloride pentahydroxide, registered under CAS number 12042-91-0, is a complex inorganic salt commonly known as Aluminum Chlorohydrate (ACH). It belongs to the family of Polyaluminum Chloride (PAC) compounds.[1][2] This substance is a group of specific, water-soluble aluminum salts with the general formula $Al_nCl_{3n-m}(OH)_m$. [2] The variation most frequently utilized is $Al_2Cl(OH)_5$. [2] Due to its polymeric nature and high cationic charge, it serves as a highly effective active ingredient in two primary applications: as an antiperspirant in cosmetic and over-the-counter drug products and as a coagulant in water and wastewater treatment. [1][3] This technical guide provides a comprehensive overview of its physicochemical properties, mechanisms of action, and detailed experimental protocols for its analysis and efficacy evaluation, tailored for a scientific audience.

Physicochemical Properties

Dialuminium chloride pentahydroxide is commercially available as both a white solid powder and a colorless to pale yellow, transparent aqueous solution.[1][4][5] The properties can vary slightly based on the grade (e.g., water treatment vs. cosmetic/pharmaceutical) and concentration.[4]

Table 1: Physicochemical Properties of **Dialuminium Chloride Pentahydroxide** (CAS 12042-91-0)

Property	Value	Source(s)
Chemical Formula	$\text{Al}_2(\text{OH})_5\text{Cl} \cdot 2\text{H}_2\text{O}$ (representative)	[1][6]
General Formula	$[\text{Al}_2(\text{OH})_n\text{Cl}_{6-n}]_m$ (where $n=1-5$, $m \leq 10$)	[7]
Molecular Weight	174.45 g/mol (anhydrous $\text{Al}_2(\text{OH})_5\text{Cl}$)	[8]
	210.48 g/mol (dihydrate)	[4][6]
Appearance	White to off-white powder or colorless/pale yellow liquid	[3][5]
Odor	Odorless	[3][9]
Solubility	Readily soluble in water and alcohol	[2][3][7]
Density (50% Solution)	1.33 - 1.35 g/mL at 20°C	[1][4]
Density (Powder)	1.5 - 1.96 g/cm ³	[5]
pH (15% w/w Solution)	3.5 - 5.0	[4][10]
Boiling Point	~100°C (decomposes)	[7]
Basicity	75% - 90%	[1][4]

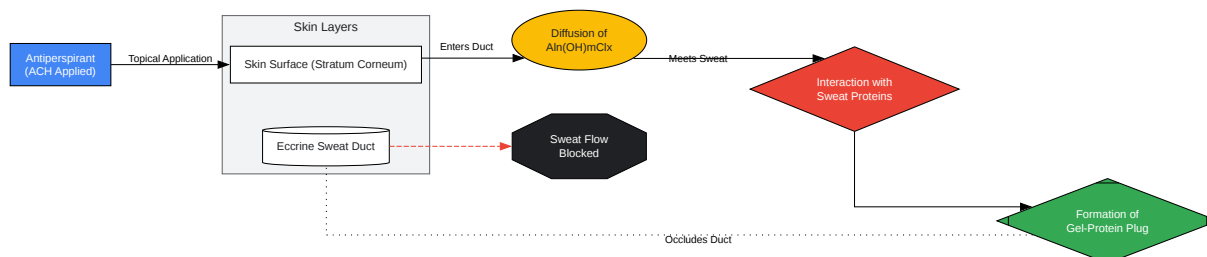
Mechanisms of Action

The utility of **dialuminium chloride pentahydroxide** stems from two distinct physicochemical mechanisms: sweat duct obstruction in antiperspirant applications and charge neutralization followed by flocculation in water treatment.

Antiperspirant Mechanism: Sweat Duct Occlusion

The primary mechanism of action as an antiperspirant is the physical obstruction of the distal eccrine (sweat) gland ducts.^[11] This is not a systemic or pharmacological effect but a topical, physical blockage.

- **Application & Diffusion:** The ACH is applied topically to the skin surface. Its components diffuse into the sweat duct.
- **Interaction with Sweat Proteins:** Upon contact with sweat, the highly charged polycationic aluminum species interact with proteins and mucopolysaccharides present in the sweat and lining the duct.^{[11][12]}
- **Aggregation and Plug Formation:** This interaction causes the aggregation and precipitation of these proteins, forming an amorphous, gel-like plug.^{[12][13]} This plug physically blocks the duct, preventing sweat from reaching the skin's surface.^{[11][14]}
- **Restoration:** The plug is temporary and is naturally expelled over time with the normal process of skin renewal (epidermal turnover), necessitating reapplication of the product.^[11]



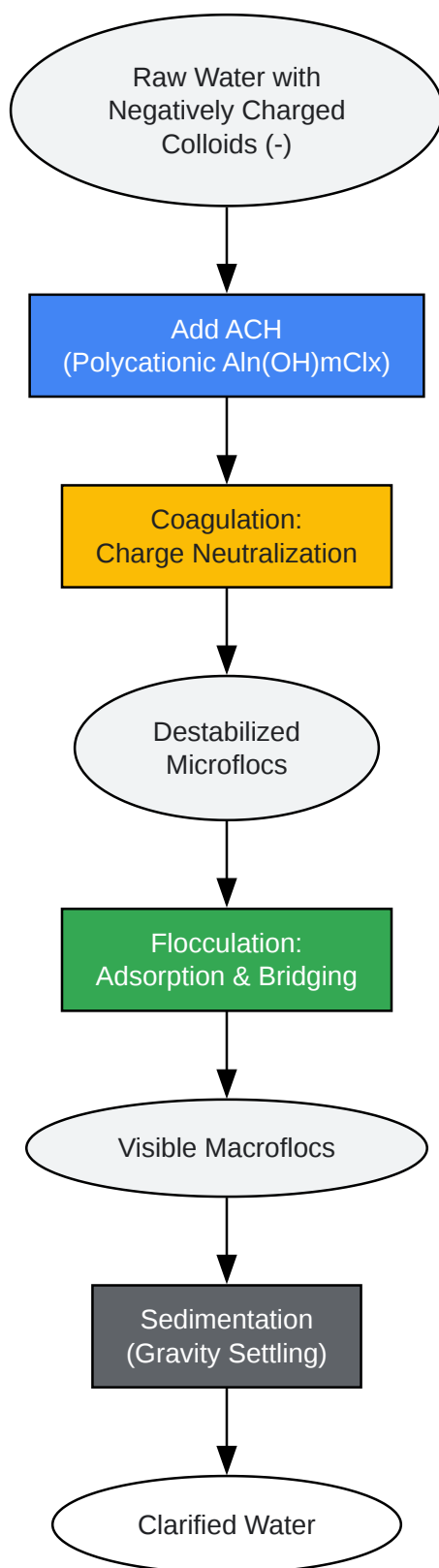
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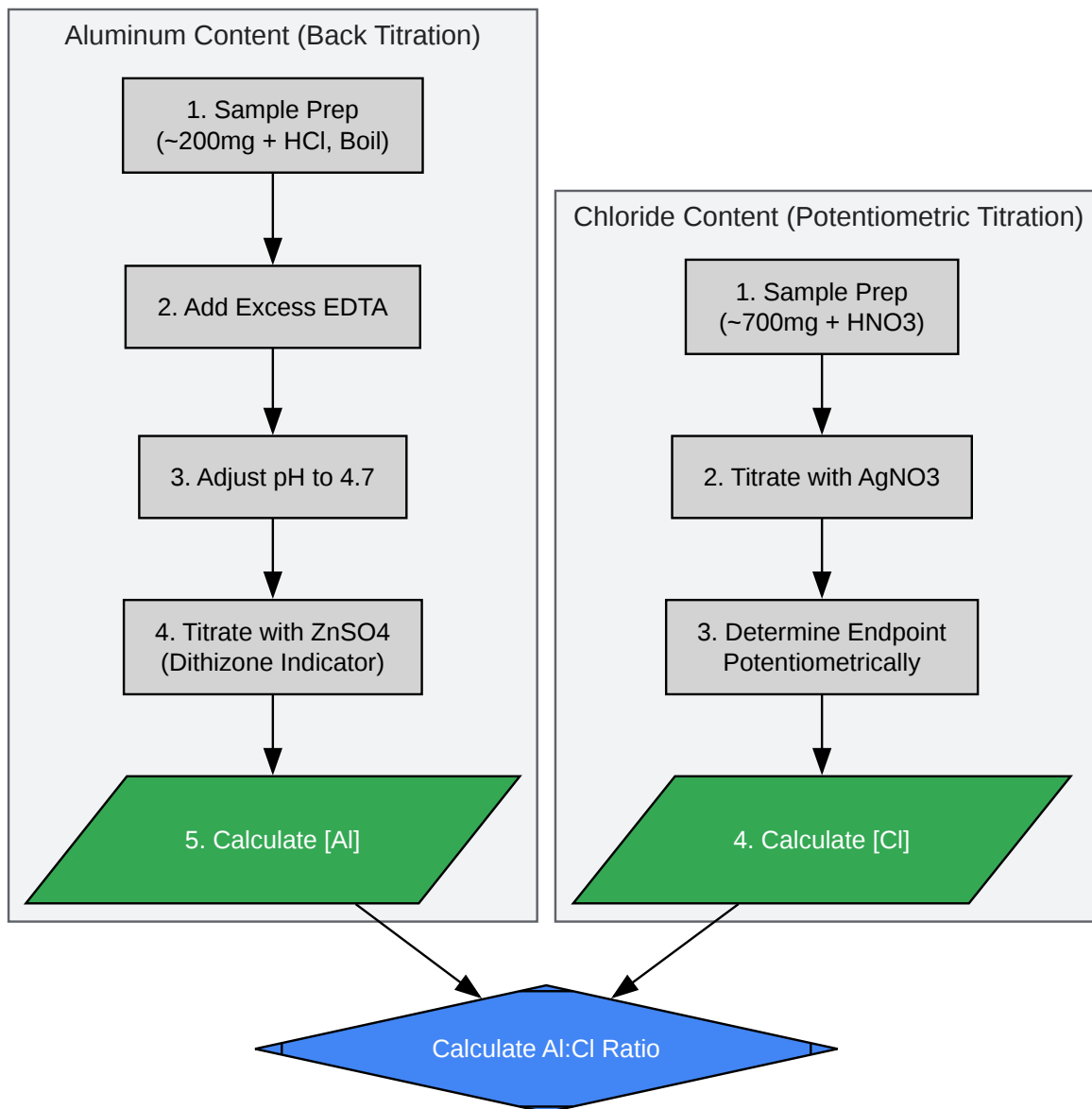
Fig. 1: Mechanism of action for antiperspirant activity.

Water Treatment Mechanism: Coagulation and Flocculation

In water treatment, ACH acts as a coagulant to remove suspended solids, colloids, and dissolved organic matter.[1][2] Its high charge makes it more effective than simpler aluminum salts like aluminum sulfate.[2]

- **Coagulation (Charge Neutralization):** When added to water, the highly positive polynuclear aluminum ions neutralize the negative surface charges of suspended particles (e.g., clay, organic matter). This destabilizes the colloids, overcoming the repulsive forces that keep them in suspension.
- **Flocculation (Bridging):** The long-chain polymeric nature of ACH allows it to act as a bridge, binding the newly destabilized particles together. Gentle mixing during this stage promotes collisions, forming larger, visible aggregates called "flocs."
- **Sedimentation:** These macroflocs are denser than water and settle out through gravity, allowing for their removal by clarification or filtration, thus purifying the water.





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